

# Isotopic Purity of 4-Methylpentanal-d7: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methylpentanal-d7

Cat. No.: B13432785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic purity of **4-Methylpentanal-d7**, a deuterated analog of 4-methylpentanal. This document outlines typical isotopic purity specifications, detailed methodologies for its synthesis and analysis, and visual workflows to support researchers in its application. **4-Methylpentanal-d7** serves as a valuable internal standard in mass spectrometry-based assays and as a tool in metabolic research.

## Data Presentation: Isotopic Purity and Chemical Properties

The isotopic purity of **4-Methylpentanal-d7** is a critical parameter for its use in quantitative analysis and metabolic studies. While a specific certificate of analysis is not publicly available, the following table summarizes representative data based on information from suppliers of deuterated compounds, who typically guarantee a minimum isotopic enrichment.

Parameter	Representative Value	Method of Analysis
Chemical Formula	C <sub>6</sub> H <sub>5</sub> D <sub>7</sub> O	-
Molecular Weight	107.20 g/mol	Mass Spectrometry
CAS Number	1794978-55-4	-
Isotopic Enrichment	≥ 98 atom % D	<sup>1</sup> H NMR, Mass Spectrometry
Chemical Purity	≥ 98%	GC-MS, HPLC
d <sub>0</sub> Content	≤ 0.5%	Mass Spectrometry
Average Deuteration	Typically > 99%	Mass Spectrometry

## Experimental Protocols

The following sections detail plausible experimental protocols for the synthesis, purification, and analysis of **4-Methylpentanal-d7**, based on established methods for the deuteration of aldehydes.

### Synthesis of 4-Methylpentanal-d7

A common route for the synthesis of deuterated aldehydes involves the reduction of a corresponding ester with a deuterated reducing agent, followed by oxidation.

Materials:

- Methyl 4-methylpentanoate
- Lithium aluminum deuteride (LAD)
- Anhydrous diethyl ether
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane
- Deuterated water (D<sub>2</sub>O)

- Sodium sulfate, anhydrous

#### Procedure:

- Reduction of the Ester: A solution of methyl 4-methylpentanoate in anhydrous diethyl ether is added dropwise to a stirred suspension of lithium aluminum deuteride in anhydrous diethyl ether under an inert atmosphere (e.g., argon) at 0 °C.
- The reaction mixture is allowed to warm to room temperature and stirred for 12 hours.
- The reaction is quenched by the slow, sequential addition of D<sub>2</sub>O at 0 °C.
- The resulting salts are filtered off, and the filtrate is dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield 4-methylpentan-1,1,2,3,4,5,5-d<sub>7</sub>-1-ol.
- Oxidation of the Alcohol: The deuterated alcohol is dissolved in anhydrous dichloromethane, and pyridinium chlorochromate (PCC) is added in one portion.
- The mixture is stirred at room temperature for 2 hours.
- The reaction mixture is filtered through a pad of silica gel, and the solvent is removed by distillation to yield crude **4-Methylpentanal-d<sub>7</sub>**.

## Purification

The crude **4-Methylpentanal-d<sub>7</sub>** is purified by fractional distillation under reduced pressure to obtain the final product with high chemical purity.

## Isotopic Purity Analysis

The isotopic purity and enrichment of **4-Methylpentanal-d<sub>7</sub>** are determined using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

#### <sup>1</sup>H NMR Spectroscopy:

- Objective: To determine the degree of deuteration by quantifying the residual proton signals.

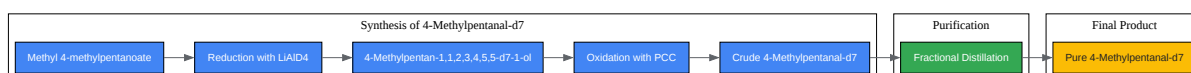
- **Sample Preparation:** A small amount of the purified **4-Methylpentanal-d7** is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- **Data Acquisition:** A high-resolution  $^1\text{H}$  NMR spectrum is acquired.
- **Analysis:** The integrals of the residual proton signals corresponding to the aldehyde and the alkyl chain are compared to an internal standard of known concentration. The absence or significant reduction of signals at positions corresponding to H-atoms in the non-deuterated compound confirms high isotopic enrichment.

#### Mass Spectrometry (GC-MS):

- **Objective:** To determine the isotopic distribution and confirm the molecular weight.
- **Sample Preparation:** A dilute solution of **4-Methylpentanal-d7** is prepared in a volatile solvent (e.g., hexane).
- **Data Acquisition:** The sample is introduced into a gas chromatograph coupled to a mass spectrometer. The mass spectrum is recorded over a relevant  $m/z$  range.
- **Analysis:** The mass spectrum will show a molecular ion peak corresponding to the fully deuterated species ( $m/z = 107.20$ ). The relative intensities of the ions corresponding to partially deuterated ( $d_1$  to  $d_6$ ) and non-deuterated ( $d_0$ ) species are used to calculate the isotopic distribution and the average deuteration level.

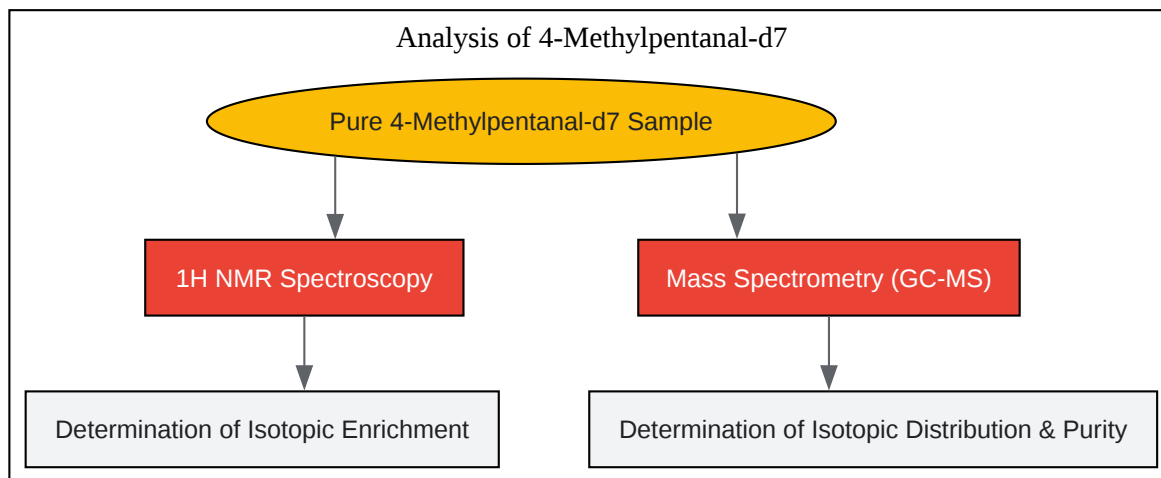
## Mandatory Visualizations

The following diagrams illustrate the synthesis and analysis workflows for **4-Methylpentanal-d7**.



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Caption: Synthesis and Purification Workflow for **4-Methylpentanal-d7**.



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Caption: Analytical Workflow for Isotopic Purity Determination.

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